

# Safe handling and disposal procedures for Ethyl 3-benzoylacrylate

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## Compound of Interest

Compound Name: Ethyl 3-benzoylacrylate

Cat. No.: B098982

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## Application Notes and Protocols for Ethyl 3-benzoylacrylate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and disposal of **Ethyl 3-benzoylacrylate** (CAS No. 17450-56-5). The information is intended to minimize risks and ensure a safe laboratory environment.

## Hazard Identification and Classification

**Ethyl 3-benzoylacrylate** is classified as a hazardous substance. It is crucial to understand its potential dangers before handling.<sup>[1][2][3]</sup>

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[1][2]</sup>
- H319: Causes serious eye irritation.<sup>[1][2]</sup>
- H335: May cause respiratory irritation.<sup>[1][2]</sup>
- H302: Harmful if swallowed.<sup>[4]</sup>

- H311: Toxic in contact with skin.[4]
- H317: May cause an allergic skin reaction.[4][5]
- H411: Toxic to aquatic life with long lasting effects.[4]

Signal Word: Warning[1][2][6]

Pictograms:

- Exclamation Mark (!)
- Corrosion (for serious eye damage in some classifications)[5][7]
- Health Hazard (for skin sensitization and potential genetic defects in some classifications)[5][7]
- Environment (in some classifications)[4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 3-benzoylacrylate** is provided below.

| Property          | Value   | Reference |
|-------------------|---|-----------|
| Molecular Formula | C <sub>12</sub> H <sub>12</sub> O <sub>3</sub>                        | [8]       |
| Molecular Weight  | 204.22 g/mol  | [6][8]    |
| Appearance        | Clear yellow liquid   | [9]       |
| Boiling Point     | 184-185 °C / 25 mmHg  | [6][9]    |
| Density           | 1.112 g/mL at 25 °C   | [6][9]    |
| Flash Point       | 113 °C (235.4 °F) - closed cup  | [6]       |
| Refractive Index  | n <sub>20/D</sub> 1.543   | [6]       |
| Solubility        | Sparingly soluble in water;<br>soluble in common organic<br>solvents. |           |

## Safe Handling and Storage

Adherence to proper handling and storage procedures is essential to prevent exposure and accidents.

## Engineering Controls

- Work in a well-ventilated area.[1] A chemical fume hood is recommended for all procedures involving this substance.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

## Personal Protective Equipment (PPE)

The following PPE must be worn when handling **Ethyl 3-benzoylacrylate**:

| PPE Type               | Specification  | Reference   |
|------------------------|--|---|
| Eye/Face Protection    | Tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US).   | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Skin Protection        | Chemical-impermeable gloves (inspect before use). Wear impervious clothing and a lab coat to prevent skin contact.   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> |
| Respiratory Protection | A full-face respirator with a multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used if exposure limits are exceeded, if irritation is experienced, or as a precaution. | <a href="#">[1]</a> <a href="#">[4]</a>                     |

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)
- Avoid breathing mist, gas, or vapors.[\[1\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[1\]](#)

## Storage Procedures

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)
- Store apart from incompatible materials such as acids, bases, and reducing agents.[\[10\]](#)

## Emergency Procedures

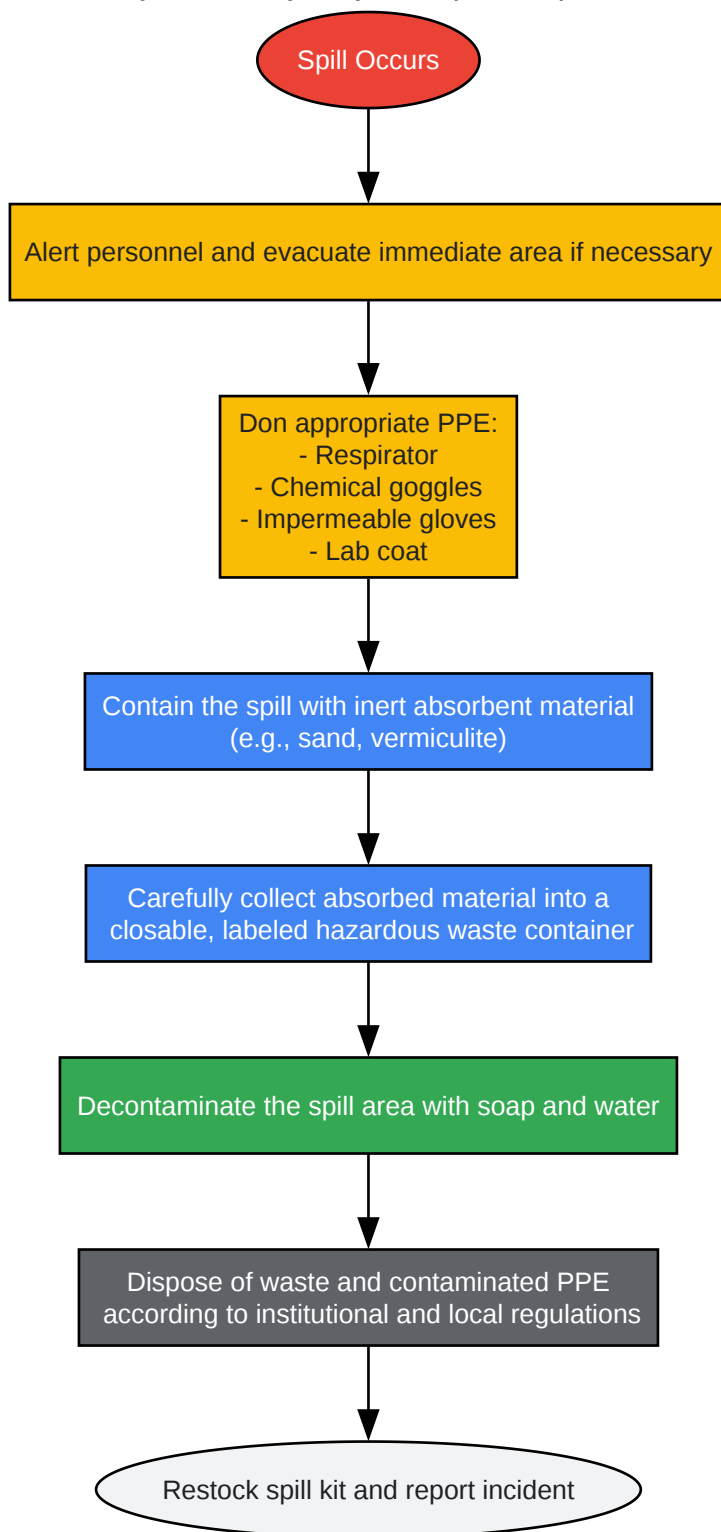
### First Aid Measures

| Exposure Route | First Aid Protocol   | Reference |
|----------------|--|-----------|
| Inhalation     | Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. | [1]       |
| Skin Contact   | Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.                                  | [1][3]    |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.                    | [1][3]    |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.                                    | [1][3]    |

### Spill Response Protocol

In the event of a spill, follow the procedure outlined below.

## Ethyl 3-benzoylacrylate Spill Response



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Caption: Workflow for responding to a spill of **Ethyl 3-benzoylacrylate**.

## Disposal Procedures

All waste containing **Ethyl 3-benzoylacrylate** must be treated as hazardous waste.

- Chemical Waste: Dispose of surplus and non-recyclable solutions to a licensed disposal company.[4] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Do not let the product enter drains.[1][2]
- Contaminated Packaging: Dispose of as unused product.[4] Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning.[2] Alternatively, puncture the packaging to make it unusable for other purposes before disposal.[2]

## Experimental Protocol: Synthesis of Ethyl 3-benzoylacrylate

This protocol is a representative example of a synthetic procedure involving **Ethyl 3-benzoylacrylate**. All work should be conducted in a chemical fume hood while wearing the appropriate PPE.

### Materials and Equipment

- Three-necked flask
- Reflux condenser and water separator
- Heating mantle
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Starting materials (e.g., enalapril intermediate synthesis mother liquor containing precursors)
- Catalyst (e.g., DMAP or aniline trifluoromethanesulfonate)

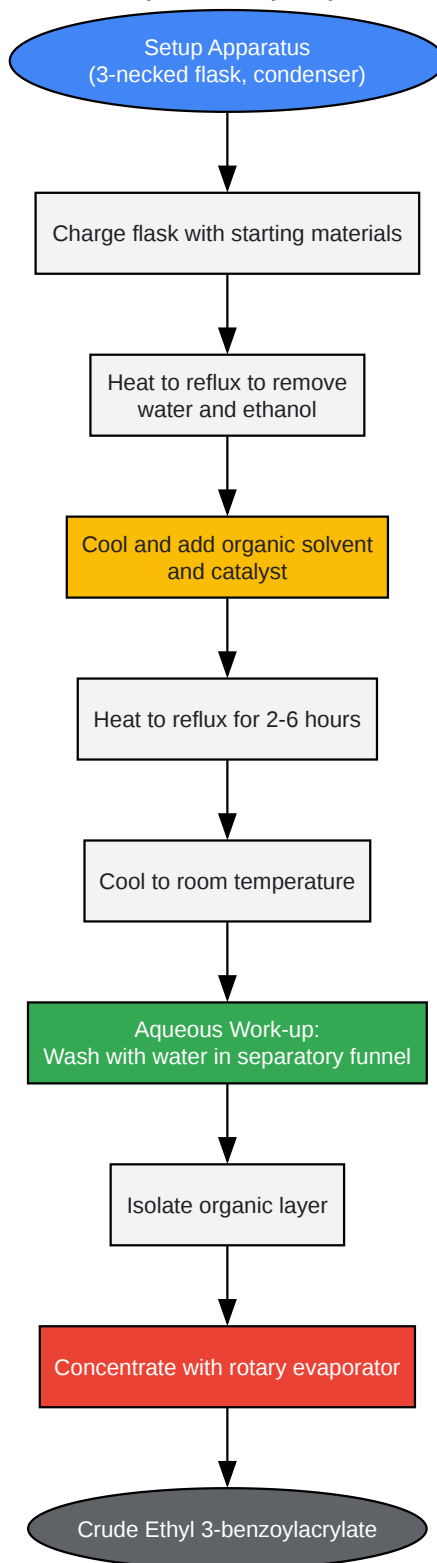
- Organic solvent (e.g., ethyl acetate or dichloromethane)
- Water (for washing)

## Procedure

- **Solvent Removal:** Charge a three-necked flask with the starting material mixture. Heat the flask under reflux to remove ethanol and water using a water separator.
- **Catalysis and Reaction:** Cool the flask, then add the organic solvent (e.g., ethyl acetate) and the catalyst (e.g., DMAP). Heat the mixture to reflux (approximately 80-110 °C) and maintain for 2-6 hours.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and wash with water.
- **Isolation:** Separate the organic layer. Concentrate the organic solvent using a rotary evaporator to yield the crude **Ethyl 3-benzoylacrylate**.
- **Purification (if necessary):** The crude product can be further purified by methods such as column chromatography or distillation under reduced pressure.



## Synthesis of Ethyl 3-benzoylacrylate Workflow



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Caption: A generalized workflow for the synthesis of **Ethyl 3-benzoylacrylate**.

## Toxicology and Ecological Information

- Acute Toxicity: Harmful if swallowed and toxic in contact with skin.[3][4]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[4]
- Ecological Information: Toxic to aquatic life with long-lasting effects.[3][4] Discharge into the environment must be avoided.[1][2] Data on persistence, degradability, and bioaccumulative potential are largely unavailable.[1]

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